

Essential Safety and Disposal Procedures for Unii-qhk6Z47gtg (TB-500)

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Compound of Interest

Compound Name: Unii-qhk6Z47gtg

Cat. No.: B612521

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This document provides immediate safety, handling, and disposal information for **Unii-qhk6Z47gtg**, a research peptide also known as TB-500. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper material disposal.

Chemical Identification and Safety Data

Unii-qhk6Z47gtg is chemically identified as the peptide TB-500.[1][2][3] While it is considered non-hazardous, appropriate safety precautions should be observed to minimize exposure and ensure a safe laboratory environment.[3]

Chemical Identifier	Synonyms	Molecular Formula	Molecular Weight	Hazard Description
Unii-qhk6Z47gtg	TB-500, QHK6Z47GTG	C38H68N10O14	889.0 g/mol	No data available; considered non-hazardous but may be an irritant.[1][3]

Personal Protective Equipment and Handling

When handling **Unii-qhk6Z47gtg**, it is essential to use appropriate personal protective equipment (PPE) to prevent contact with skin and eyes, as well as inhalation.^[3]

- Breathing Equipment: Use appropriate respiratory protection if generating dust or aerosols.
- Hand Protection: Wear suitable chemical-resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- General Handling: Avoid inhalation and contact with skin, eyes, and clothing.^[3]

Accidental Release and Firefighting Measures

In the event of an accidental release or fire, the following measures should be taken.

Situation	Recommended Action
Accidental Spill	This substance is considered non-hazardous. ^[3] Absorb spill with inert material (e.g., dry sand, vermiculite) and place in a suitable container for disposal.
Fire	Use water spray, carbon dioxide, dry chemical powder, or foam as extinguishing agents. ^[3] Wear self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes. ^[3] Be aware that it may emit toxic fumes, such as carbon monoxide, under fire conditions. ^[3]

Disposal Protocol for Unii-qhk6Z47gtg

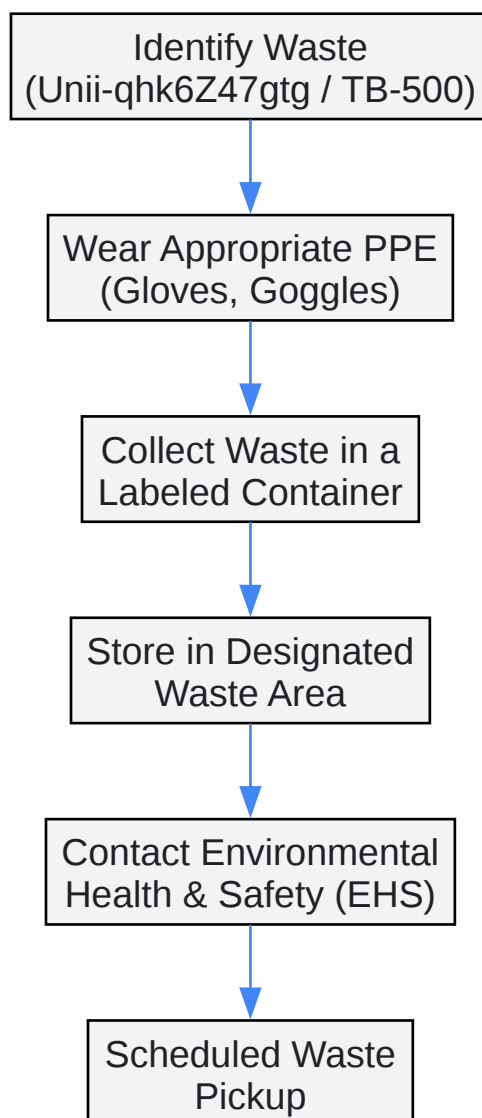
As a non-hazardous research chemical, the disposal of **Unii-qhk6Z47gtg** should follow standard laboratory procedures for chemical waste, in accordance with federal, state, and local regulations.

Experimental Protocol for Disposal:

- Decontamination (Optional but Recommended): While not specified as required, consider treating the peptide solution with a 10% bleach solution for 30 minutes to denature the peptide structure before disposal. This is a general good practice for biological molecules.
- Collection: Collect all waste containing **Unii-qhk6Z47gtg**, including unused product, contaminated consumables (e.g., pipette tips, tubes), and spill cleanup materials, in a clearly labeled, sealed, and appropriate waste container.
- Labeling: Label the waste container as "Non-hazardous chemical waste" and include the chemical name "**Unii-qhk6Z47gtg** (TB-500)".
- Storage: Store the waste container in a designated and secure area, away from incompatible materials, pending pickup by your institution's environmental health and safety (EHS) office.
- Disposal Request: Contact your institution's EHS office to schedule a pickup for hazardous waste disposal. Do not dispose of this chemical down the drain unless explicitly permitted by your local regulations and EHS office.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Unii-qhk6Z47gtg**.



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Caption: Disposal workflow for **Unii-qhk6Z47gtg**.

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References

- 1. Unii-qhk6Z47gtg | C38H68N10O14 | CID 62707662 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. TB-500 + BPC-157 - Trust Peptides [trustpeptides.com]
- 3. peptidelab.nl [peptidelab.nl]
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